

# Personal protective equipment for handling 3-(Aminomethyl)benzoic acid hydrochloride

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## Compound of Interest

Compound Name: 3-(Aminomethyl)benzoic acid  
hydrochloride

Cat. No.: B1284310

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## Essential Safety and Handling Guide for 3-(Aminomethyl)benzoic Acid Hydrochloride

This document provides immediate, essential safety and logistical information for handling **3-(Aminomethyl)benzoic acid hydrochloride** (CAS No. 876-03-9). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and proper disposal.

## Hazard Identification and Personal Protective Equipment (PPE)

**3-(Aminomethyl)benzoic acid hydrochloride** is classified with the following hazards:

- H302: Harmful if swallowed[1][2]
- H315: Causes skin irritation[1][3]
- H319: Causes serious eye irritation[1][3]
- H335: May cause respiratory irritation[1][3]

The signal word for this chemical is Warning.[1][3][4] Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

## Quantitative Safety Data

The following table summarizes key safety and physical property data for **3-(Aminomethyl)benzoic acid hydrochloride**. Note that specific exposure limits have not been established.

| Parameter                                | Value                            | Source    |
|------------------------------------------|----------------------------------|-----------|
| Physical State                           | Solid, White to off-white powder | [4]       |
| Melting Point                            | 242-244 °C                       | [4]       |
| Occupational Exposure Limits             | Not established                  | [5][6][7] |
| Biological Limit Values                  | Not established                  | [5]       |
| Derived No Effect Level (DNEL)           | No information available         | [5]       |
| Predicted No Effect Concentration (PNEC) | No information available         | [5]       |

## Operational and Disposal Plans

### Standard Handling Protocol

Adherence to good industrial hygiene and safety practices is crucial.[5] Ensure an eyewash station and safety shower are readily accessible.[6]

Ventilation:

- Always handle this compound in a well-ventilated area.[3][6] Use local exhaust ventilation to control dust formation.[7]

Personal Hygiene:

- Avoid contact with skin, eyes, and clothing.[6][8]
- Do not breathe dust.[6][8]

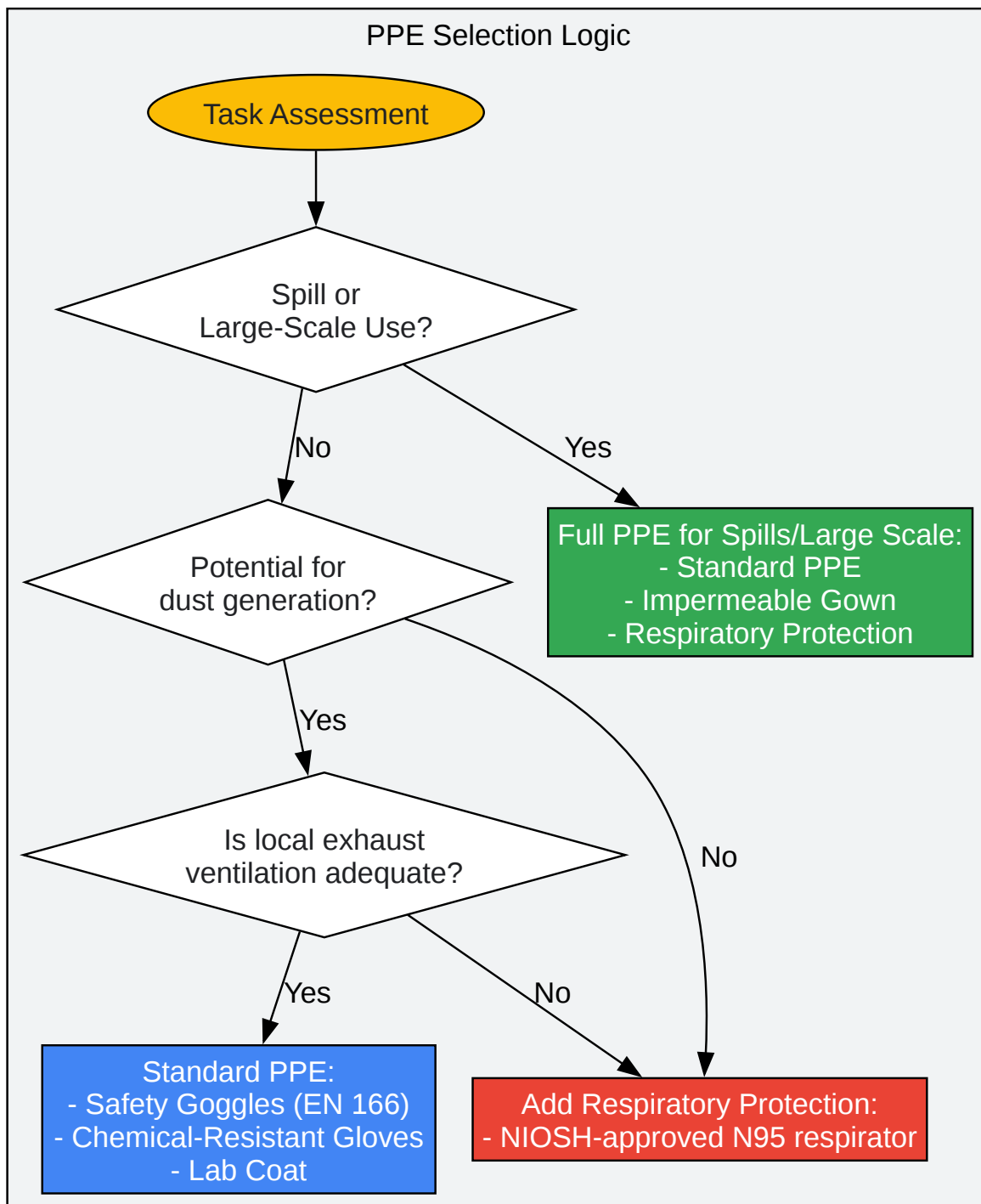
- Wash hands thoroughly before breaks and immediately after handling the material.[\[3\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in laboratory areas.[\[5\]](#)

Storage:

- Store in a dry, cool, and well-ventilated place.[\[5\]](#)
- Keep containers tightly closed and store at 2-8°C.[\[2\]](#)[\[4\]](#)

## Personal Protective Equipment (PPE) Selection

The selection of PPE depends on the specific laboratory task and the potential for exposure.



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Caption: PPE selection workflow for handling **3-(Aminomethyl)benzoic acid hydrochloride**.

## Emergency Spill Response Protocol

In the event of a spill, follow these steps to ensure safety and proper cleanup.

### Immediate Actions:

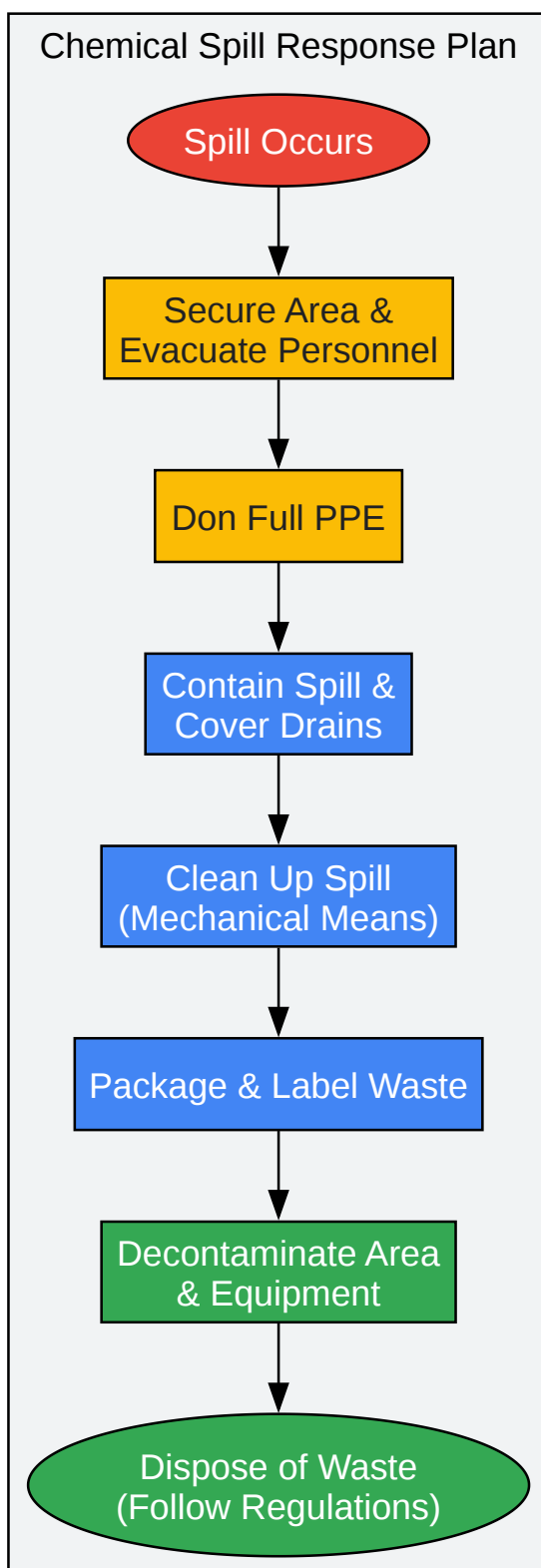
- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation.<sup>[7]</sup>
- Don the appropriate full PPE as outlined in the diagram above.

### Containment and Cleanup:

- Avoid methods that generate dust. Do not use dry sweeping.
- Mechanically take up the spilled material (e.g., with a scoop or HEPA-filtered vacuum).<sup>[7]</sup><sup>[8]</sup>
- Cover any drains to prevent the material from entering waterways.<sup>[8]</sup>
- Place the collected waste into a suitable, labeled, and closed container for disposal.<sup>[7]</sup><sup>[8]</sup>

### Decontamination:

- Wash the spill area thoroughly with soap and water.
- Dispose of all contaminated clothing and cleaning materials as hazardous waste.



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Caption: Step-by-step workflow for responding to a chemical spill.

## Disposal Plan

Chemical waste generators must ensure that any discarded chemical is classified and handled as hazardous waste according to all applicable regulations.

- **Unused Product:** Dispose of surplus and non-recyclable solutions through a licensed disposal company.[7]
- **Contaminated Packaging:** Empty containers should be treated as unused product.[5][7] Do not re-use empty containers.[5]
- **Regulatory Compliance:** Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[5]

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